

Molecular weight and formula of 4-Chlorooctane

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Compound of Interest

Compound Name: 4-Chlorooctane

Cat. No.: B1617971

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In-Depth Technical Guide: 4-Chlorooctane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **4-Chlorooctane**, a halogenated alkane of interest in various chemical syntheses. The information is presented to be a readily accessible reference for laboratory and development settings.

Core Molecular Data

A summary of the key molecular identifiers and properties of **4-Chlorooctane** is provided in the table below for straightforward reference.

Parameter	Value	Source
Chemical Formula	C ₈ H ₁₇ Cl	[1][2][3][4][5][6]
Molecular Weight	148.674 g/mol	[2][3][4]
CAS Registry Number	999-07-5	[2][3][4][5]
Canonical SMILES	CCCCC(Cl)CCC	[1]
InChI	InChI=1S/C8H17Cl/c1-3-5-7-8(9)6-4-2/h8H,3-7H2,1-2H3	[1][3][4][5]
InChIKey	SRGMFDQMGOZQPO-UHFFFAOYSA-N	[1][3][4][5]

Logical Relationship of Molecular Identifiers

The following diagram illustrates the logical flow from the compound's name to its detailed structural and formulaic representations.

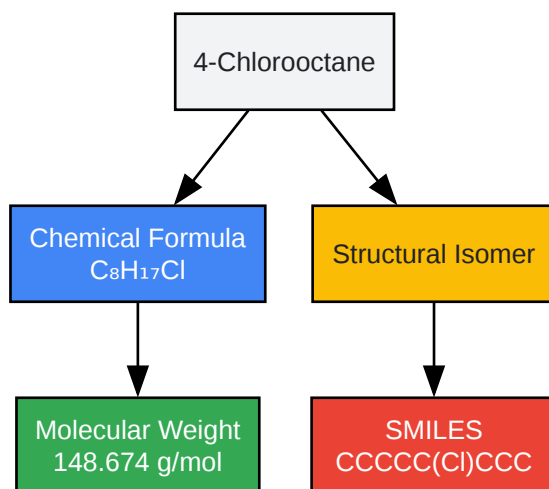


Figure 1. Hierarchical Representation of 4-Chlorooctane Identifiers

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Caption: Figure 1. Hierarchical Representation of **4-Chlorooctane** Identifiers

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **4-Chlorooctane** are beyond the scope of this document. However, researchers can refer to established methods in synthetic organic chemistry literature for the preparation of alkyl halides. Characterization would typically involve standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to confirm purity and identity, and Nuclear Magnetic Resonance (NMR) spectroscopy to elucidate the chemical structure.

Data Presentation

The quantitative data pertaining to the molecular formula and weight of **4-Chlorooctane** is summarized in the table under the "Core Molecular Data" section. This tabular format allows for quick and efficient retrieval of essential information.

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